

# Application Notes and Protocols for Electrophysiological Studies of NaV1.2

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## Compound of Interest

Compound Name: NA-2

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## Introduction

The voltage-gated sodium channel NaV1.2, encoded by the SCN2A gene, is a critical component in the initiation and propagation of action potentials in the central nervous system. [1][2] Predominantly expressed in excitatory neurons, NaV1.2 plays a key role in neuronal excitability. [3][4] Dysfunctional NaV1.2 channels are implicated in a variety of neurological disorders, including epilepsy, autism spectrum disorder, and intellectual disability, making them a significant target for drug discovery and therapeutic development. [3][4]

These application notes provide a comprehensive guide to the electrophysiological characterization of NaV1.2 channels using the patch-clamp technique. Detailed protocols for whole-cell voltage-clamp recordings, along with representative data and visualizations, are presented to facilitate the investigation of NaV1.2 channel properties and the screening of potential modulatory compounds.

## Quantitative Data Summary

The biophysical properties of NaV1.2 channels can be quantified to understand their function and how it is altered by mutations or pharmacological agents. The following tables summarize key electrophysiological parameters for wild-type NaV1.2 channels, compiled from studies using mammalian expression systems.

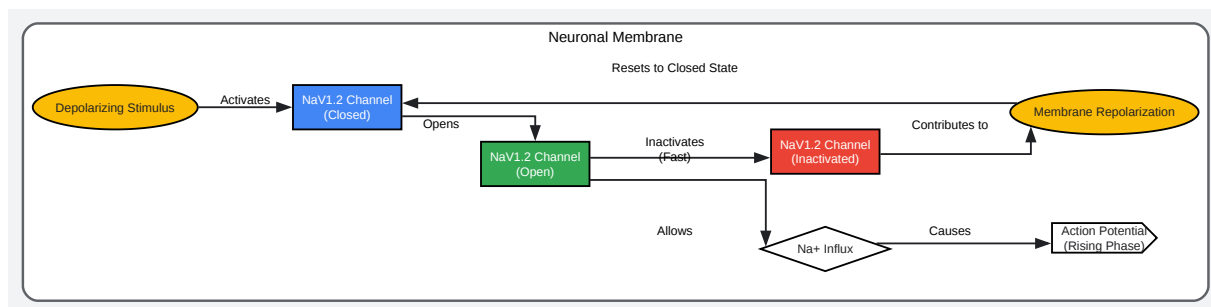
Table 1: Voltage-Dependence of Activation and Inactivation for NaV1.2

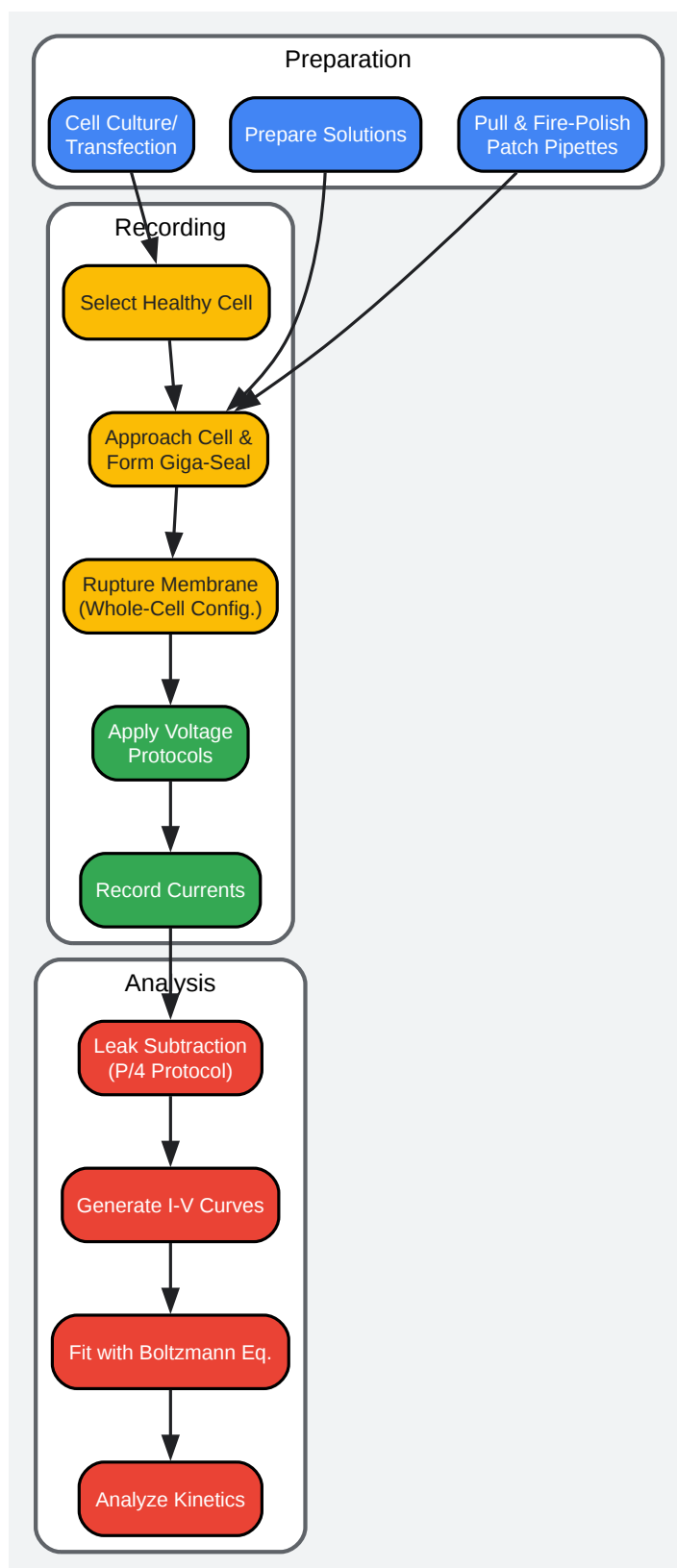
| Parameter         | Value          | Cell Type   | Reference |
|-------------------|----------------|-------------|-----------|
| Activation V1/2   | -24.4 ± 1.5 mV | DRG neurons | [5]       |
| Inactivation V1/2 | -56.6 ± 1.9 mV | DRG neurons | [5]       |

V1/2 represents the membrane potential at which half of the channels are activated or inactivated.

## Signaling Pathway and Functional Role

NaV1.2 channels are integral to the generation of the rising phase of the action potential in neurons. Upon depolarization of the neuronal membrane, NaV1.2 channels open, leading to a rapid influx of sodium ions and further depolarization. This process is followed by fast inactivation, which terminates the sodium current and allows for repolarization of the membrane, ensuring the unidirectional propagation of the action potential.





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## References

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